

4-Acetylbenzoyl Chloride: A Technical Guide to Safe Handling and Emergency Preparedness

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Compound of Interest

Compound Name: 4-Acetylbenzoyl chloride

Cat. No.: B1315609

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **4-acetylbenzoyl chloride** (CAS No: 31076-84-3). Due to the limited availability of specific toxicological data for this compound, this guide incorporates safety information from the closely related and well-studied compound, benzoyl chloride, as a surrogate for hazard assessment. This approach is taken to ensure a conservative and robust safety protocol. All recommendations should be implemented in conjunction with a site-specific risk assessment and adherence to all applicable local, state, and national regulations.

Chemical and Physical Properties

Proper handling of any chemical begins with a thorough understanding of its physical and chemical properties. These properties influence its behavior under various conditions and are critical for designing safe experimental and storage protocols.

Property	Value	Reference
Molecular Formula	$C_9H_7ClO_2$	[1]
Molecular Weight	182.6 g/mol	[1]
Appearance	Colorless to yellow liquid	[2]
Odor	Pungent, irritating	[2][3]
Boiling Point	No data available	
Melting Point	No data available	
Flash Point	No data available (Benzoyl chloride: 72 °C / 162 °F)	[2][3]
Density	No data available (Benzoyl chloride: 1.211 g/mL at 25 °C)	[2][3]
Solubility in Water	Reacts readily, hydrolyzes	[1][4]

Hazard Identification and Classification

4-Acetylbenzoyl chloride is a hazardous chemical that requires careful handling to avoid adverse health effects. Its primary hazards are associated with its corrosive nature and reactivity.[1]

- Corrosivity: As an acyl chloride, it is expected to be corrosive and can cause severe irritation and burns upon contact with skin, eyes, and the respiratory tract.[1]
- Lachrymator: The compound is an eye irritant, causing tearing and discomfort.[1]
- Reactivity with Water: It reacts with water and moisture to release hydrochloric acid fumes, which are corrosive and irritating to the respiratory system.[1][4]
- Flammability: While specific data is unavailable, it may be flammable and can decompose upon heating to release toxic fumes.[1]

Due to the lack of specific GHS classification for **4-acetylbenzoyl chloride**, the classification for benzoyl chloride should be provisionally adopted:

- Acute Toxicity, Oral (Category 4)
- Acute Toxicity, Dermal (Category 4)
- Acute Toxicity, Inhalation (Category 4)
- Skin Corrosion/Irritation (Category 1B)
- Serious Eye Damage/Eye Irritation (Category 1)
- Skin Sensitization (Category 1)

Exposure Controls and Personal Protection

To minimize exposure and ensure personnel safety, a multi-layered approach combining engineering controls, administrative controls, and personal protective equipment (PPE) is essential.

Engineering Controls

- Ventilation: All work with **4-acetylbenzoyl chloride** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[5]
- Emergency Equipment: Eyewash stations and safety showers must be readily accessible in the immediate work area.[5]

Personal Protective Equipment (PPE)

The following table outlines the recommended PPE for handling **4-acetylbenzoyl chloride**.

Body Part	Recommended Protection	Standard
Eyes/Face	Chemical safety goggles and a face shield.	OSHA 29 CFR 1910.133 or EN 166
Skin	Chemical-resistant gloves (e.g., Viton®, Butyl rubber), a lab coat, and additional protective clothing as needed to prevent skin contact.	
Respiratory	For operations with a potential for generating aerosols or vapors, a NIOSH-approved respirator with an appropriate cartridge for acid gases should be used.	OSHA 29 CFR 1910.134 or EN 149

Safe Handling and Storage Procedures

Adherence to strict handling and storage protocols is paramount to preventing accidents and ensuring the long-term stability of the chemical.

Handling

- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapors or mists.
- Handle in a chemical fume hood.
- Keep away from incompatible materials such as water, alcohols, bases, and oxidizing agents.^[2]
- Ground and bond containers when transferring material to prevent static discharge.
- Use non-sparking tools.

Storage

- Store in a cool, dry, and well-ventilated area.
- Keep containers tightly closed to prevent contact with moisture.
- Store away from incompatible materials.
- The storage area should be designated for corrosive materials.

First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical.

Exposure Route	First Aid Protocol
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention. [6]
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention. [6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention. [6]
Ingestion	Do NOT induce vomiting. If the victim is conscious, rinse their mouth with water and give them 1-2 glasses of water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [6]

Fire-Fighting Measures

While **4-acetylbenzoyl chloride** itself may not be highly flammable, its reactivity and decomposition products pose significant fire-related hazards.

Aspect	Recommendation
Suitable Extinguishing Media	Dry chemical, carbon dioxide, or alcohol-resistant foam.
Unsuitable Extinguishing Media	DO NOT use water, as it reacts with the substance to produce corrosive and toxic hydrochloric acid gas. ^[7]
Hazardous Combustion Products	Carbon monoxide, carbon dioxide, hydrogen chloride gas, and potentially phosgene. ^[3]
Fire-Fighting Procedures	Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing.

Accidental Release Measures

A prompt and well-coordinated response to a spill is crucial to mitigate the hazard.

Step	Action
1. Evacuation & Isolation	Evacuate non-essential personnel from the spill area. Isolate the hazard area and deny entry.
2. Ventilation	Ensure adequate ventilation. If the spill is in a poorly ventilated area, use a self-contained breathing apparatus.
3. Containment	Contain the spill using inert, non-combustible absorbent materials such as dry sand or earth. DO NOT use combustible materials like sawdust.
4. Neutralization (with caution)	For small spills, cautiously neutralize with a suitable agent like soda ash or calcium carbonate.
5. Collection & Disposal	Carefully collect the absorbed material into a suitable, labeled container for hazardous waste disposal. Do not seal the container tightly if gas evolution is possible.
6. Decontamination	Decontaminate the spill area with a suitable cleaning agent.

Experimental Protocols

Detailed experimental protocols involving **4-acetylbenzoyl chloride** will be highly specific to the intended reaction. However, a general workflow for its use as an acylating agent is provided below. All steps must be performed in a chemical fume hood with appropriate PPE.



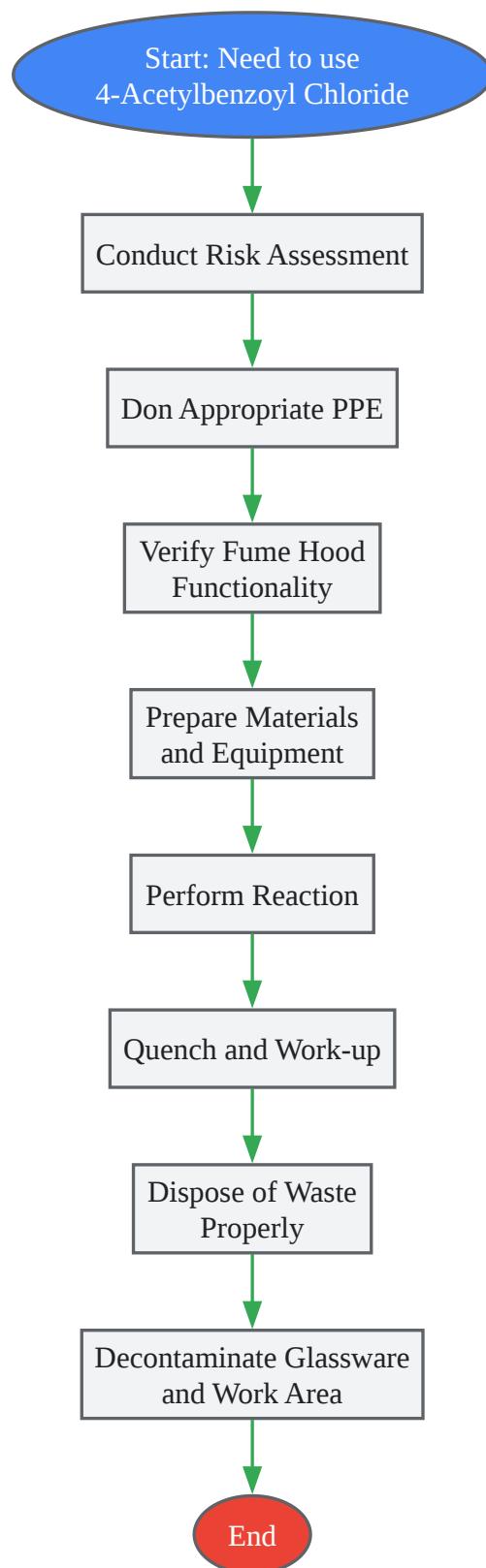
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General workflow for an acylation reaction using **4-acetylbenzoyl chloride**.

Logical Decision Pathways

Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of **4-acetylbenzoyl chloride**.

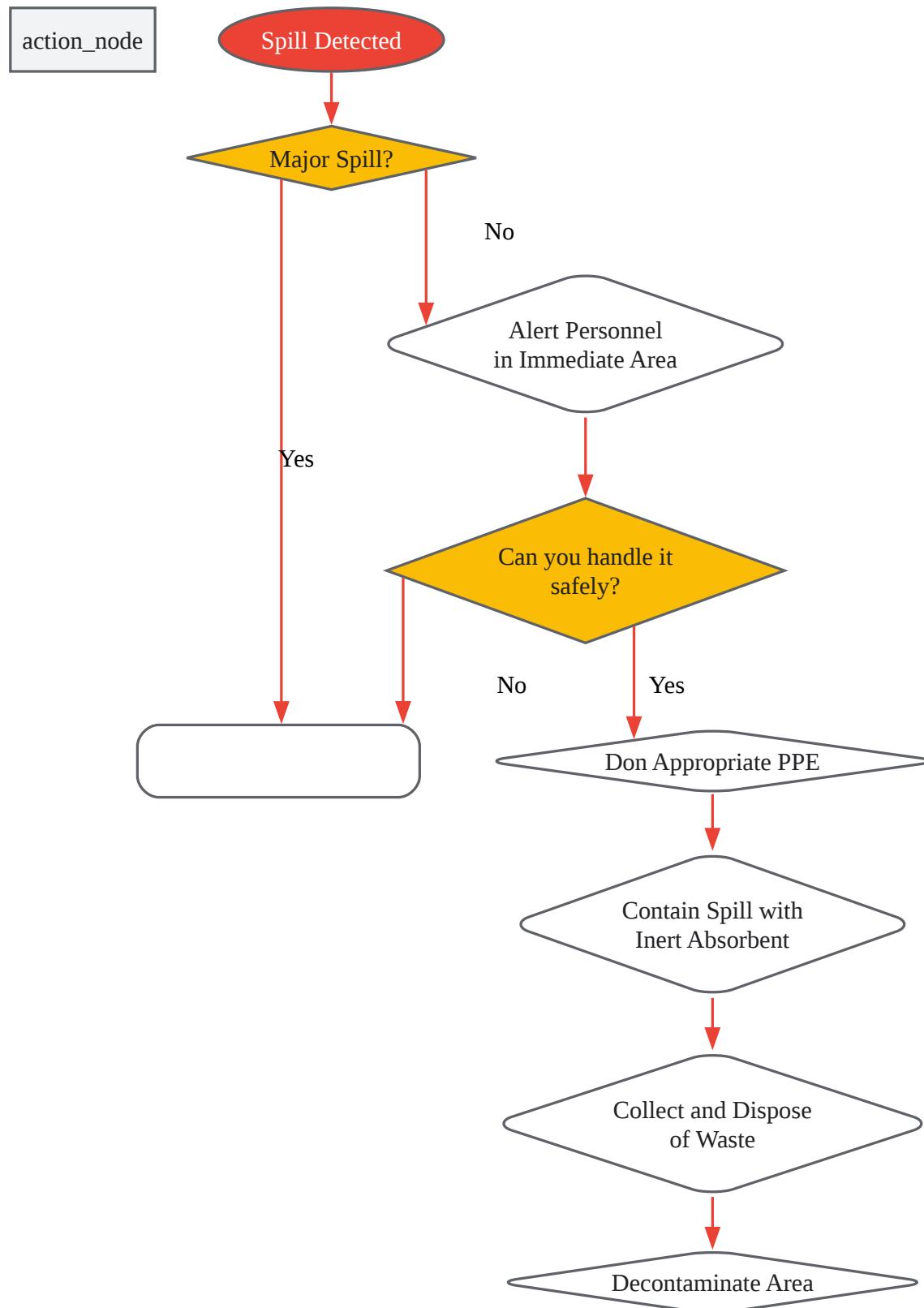


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A logical workflow for the safe handling of **4-acetylbenzoyl chloride**.

Spill Response Decision Tree

This diagram outlines the decision-making process in the event of a spill.



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